

Application Notes and Protocols for Pharmacological Studies Using CCK1 Knockout Mice

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Compound of Interest

Compound Name: CCK antagonist 1

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These comprehensive application notes provide researchers, scientists, and drug development professionals with a detailed guide to utilizing cholecystokinin receptor 1 (CCK1) knockout (KO) mice in pharmacological studies. This document offers in-depth technical protocols, field-proven insights into experimental design, and a robust framework for data interpretation, ensuring scientific integrity and reproducibility.

Introduction: The CCK1 Receptor and the Power of Knockout Models

The cholecystokinin (CCK) system, a key regulator of gastrointestinal function and feeding behavior, exerts its effects through two G protein-coupled receptor subtypes: CCK1 and CCK2. [1] The CCK1 receptor, predominantly found in peripheral tissues like the pancreas, gallbladder, and vagal afferent neurons, is a critical mediator of satiety, pancreatic enzyme secretion, and gastric emptying.[1][2] Pharmacological modulation of the CCK1 receptor presents a promising therapeutic avenue for conditions such as obesity and gastrointestinal disorders.[2][3]

CCK1 knockout mice are an invaluable tool for dissecting the precise physiological roles of this receptor and for validating the specificity of novel pharmacological agents. By eliminating the target receptor, these models allow researchers to unequivocally attribute a compound's effects to its interaction with the CCK1 receptor.

Phenotypic Characteristics of CCK1 Knockout Mice

While CCK1 KO mice often exhibit normal baseline food and water intake, as well as normal body weight, they display a distinct set of physiological alterations that are crucial for experimental design and interpretation.[\[4\]](#) Key phenotypic traits include:

- **Impaired Satiety Response:** Homozygous CCK1 KO mice do not show the typical reduction in food intake following the administration of exogenous CCK.[\[4\]](#)
- **Enlarged Gallbladder:** These mice often present with larger gallbladder volumes and an increased propensity for developing gallstones.[\[4\]](#)
- **Altered Gastric Function:** Gastric emptying is impaired in CCK1 KO mice due to a diminished feedback response to intestinal lipids.[\[4\]](#)
- **Pancreatic Function:** While pancreatic growth and glucose tolerance may be normal, the secretion of pancreatic enzymes in response to CCK is abolished.[\[5\]](#)

Experimental Design: A Framework for Rigorous Pharmacological Studies

A well-designed pharmacological study using CCK1 KO mice is essential for generating reliable and interpretable data. The following considerations are paramount:

Control Groups: The Foundation of a Valid Experiment

- **Wild-Type (WT) Littermates:** The most appropriate control group consists of wild-type littermates from the same breeding colony. This minimizes the influence of genetic background variations.
- **Vehicle-Treated Groups:** Both WT and CCK1 KO groups should include vehicle-treated animals to control for the effects of the drug delivery vehicle and the experimental

procedures themselves.

- **Positive Controls:** In certain assays, the use of a known CCK1 receptor agonist or antagonist in WT mice can serve as a positive control to validate the experimental setup.

Drug Administration: Route and Dosage Considerations

The choice of administration route depends on the physicochemical properties of the test compound and the desired site of action.

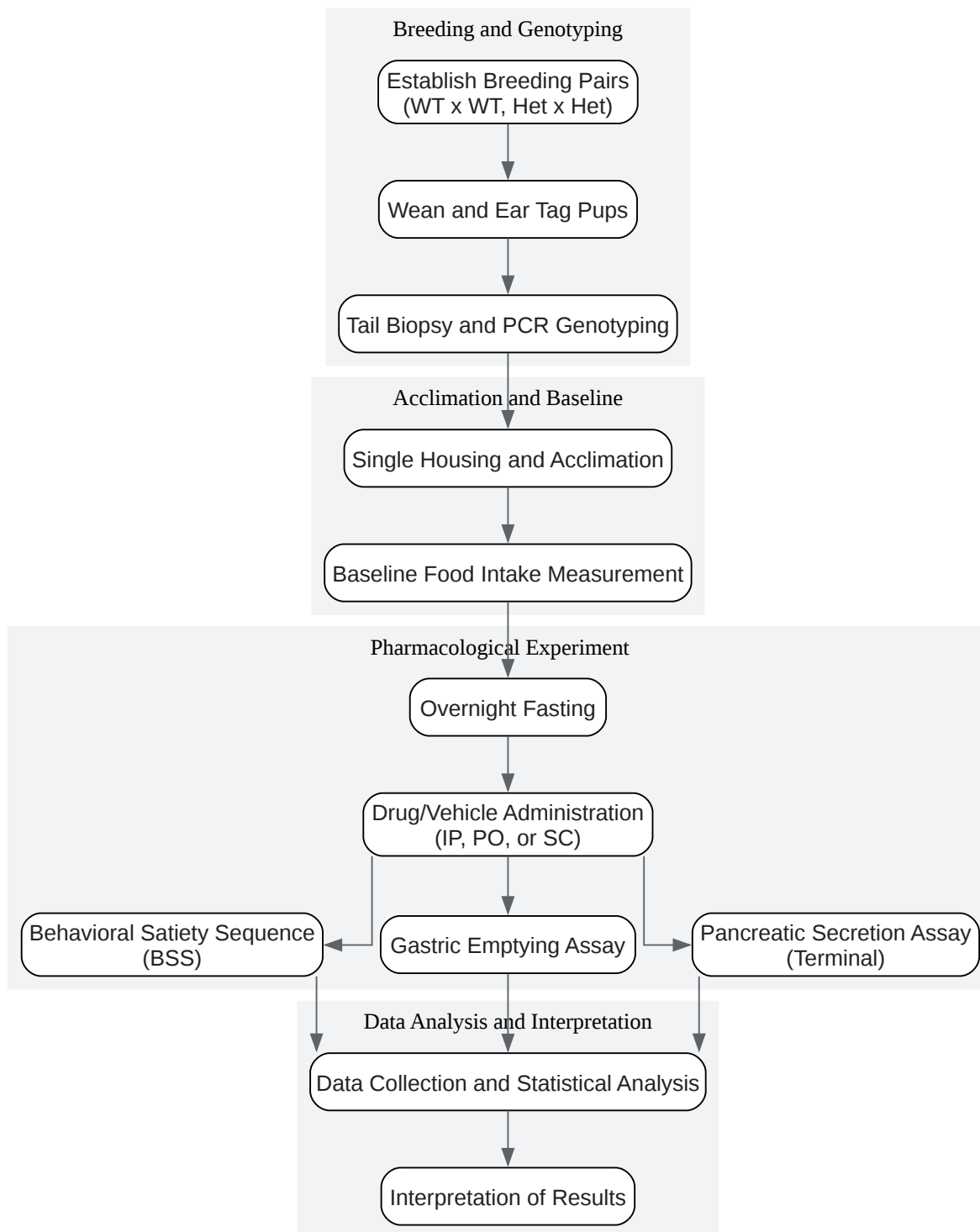
- **Intraperitoneal (IP) Injection:** A common route for systemic administration of small molecules and peptides.
- **Oral Gavage (PO):** Suitable for assessing the oral bioavailability and efficacy of a compound.
- **Subcutaneous (SC) Injection:** Provides a slower, more sustained release compared to IP injection.

Dose-response studies are crucial for determining the optimal dose range for a test compound. A pilot study with a wide range of doses in WT mice is recommended to identify a dose that elicits a clear pharmacological effect without causing overt toxicity.

Experimental Workflows and Protocols

The following sections provide detailed, step-by-step protocols for a comprehensive pharmacological study investigating the effect of a putative CCK1 receptor agonist on satiety.

Experimental Workflow Diagram



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Caption: Experimental workflow for pharmacological studies in CCK1 KO mice.

Protocol 1: Breeding and Colony Management

Maintaining a healthy and genetically stable mouse colony is fundamental.

- **Breeding Scheme:** Establish breeding pairs of heterozygous (Het x Het) mice to generate WT, heterozygous, and homozygous KO littermates. Alternatively, maintain separate WT and homozygous KO breeding colonies.
- **Backcrossing:** To maintain genetic stability, backcross the mutant line to the parental inbred strain (e.g., C57BL/6J) every 10 generations.[\[6\]](#)
- **Record Keeping:** Maintain meticulous breeding records, including pedigrees, litter sizes, and weaning dates.[\[5\]](#)[\[7\]](#)
- **Weaning:** Wean pups at 21-28 days of age, depending on the strain.[\[5\]](#) Provide easily accessible food and water.

Protocol 2: Genotyping of CCK1 Knockout Mice

Accurate genotyping is critical for assigning mice to the correct experimental groups. The following is a general protocol; specific primer sequences and PCR conditions should be obtained from the institution or commercial vendor that supplied the mice (e.g., The Jackson Laboratory).[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

- **Tail Biopsy:** At weaning, collect a small (1-2 mm) tail snip from each mouse and place it in a labeled microcentrifuge tube.
- **DNA Extraction:**
 - Add 100 µL of a suitable lysis buffer with Proteinase K to each tail snip.
 - Incubate at 55°C overnight in a shaking water bath or heat block.
 - Inactivate the Proteinase K by heating at 95°C for 10 minutes.
 - Centrifuge at high speed for 5 minutes to pellet debris. The supernatant contains the genomic DNA.

- Polymerase Chain Reaction (PCR):
 - Prepare a PCR master mix containing DNA polymerase, dNTPs, PCR buffer, and forward and reverse primers for both the wild-type and mutant alleles.
 - Add 1-2 μ L of the extracted DNA to the master mix.
 - Perform PCR using a thermal cycler with optimized cycling conditions. A "touchdown" PCR protocol can be effective.[\[8\]](#)
- Gel Electrophoresis:
 - Run the PCR products on a 1.5-2% agarose gel containing a DNA stain (e.g., ethidium bromide or SYBR Green).
 - Visualize the DNA bands under UV light. The banding pattern will distinguish between WT, heterozygous, and homozygous KO mice.

Table 1: Example Genotyping Results

Genotype	Wild-Type Allele Band	Mutant Allele Band
Wild-Type (+/+)	Present	Absent
Heterozygous (+/-)	Present	Present
Knockout (-/-)	Absent	Present

Protocol 3: Behavioral Satiety Sequence (BSS) Assay

The BSS is a powerful tool for assessing the effects of a compound on satiety by observing the natural sequence of behaviors that follow food consumption.[\[12\]](#)[\[13\]](#)[\[14\]](#)

- Acclimation:
 - Individually house mice for at least one week before the experiment.
 - Handle the mice daily to acclimate them to the researcher.

- Acclimate the mice to the testing cages and the specific diet that will be used.
- Fasting: Fast the mice overnight (approximately 16 hours) with free access to water.
- Drug Administration: 30-60 minutes before the presentation of food, administer the test compound or vehicle via the chosen route.
- Observation:
 - Place a pre-weighed amount of food in the testing cage.
 - Record the behavior of each mouse for 60-120 minutes. Behaviors to score include:
 - Feeding: Gnawing, chewing, and ingesting food.
 - Grooming: Face washing, body licking, and scratching.
 - Activity/Exploration: Rearing, sniffing, and locomotion.
 - Resting: Remaining immobile with eyes open or closed.
- Data Analysis:
 - Measure the total food intake at the end of the observation period.
 - Quantify the time spent in each behavioral category. A normal BSS consists of a period of feeding, followed by grooming and activity, and finally resting.^{[13][14]} A compound that enhances satiety is expected to shorten the time to the onset of resting in WT mice but not in CCK1 KO mice.

Protocol 4: Gastric Emptying Assay (Phenol Red Method)

This terminal assay measures the rate at which a non-absorbable marker is cleared from the stomach.

- Fasting: Fast mice overnight (approximately 16 hours) with free access to water.

- Drug Administration: Administer the test compound or vehicle 30-60 minutes before the test meal.
- Test Meal: Administer a standardized test meal containing 1.5% methylcellulose and 0.05% phenol red via oral gavage.
- Euthanasia and Stomach Collection: At a predetermined time point (e.g., 20 minutes) after the test meal, euthanize the mice by cervical dislocation.
- Stomach Processing:
 - Clamp the pylorus and cardia of the stomach and carefully dissect it out.
 - Place the stomach in a tube containing 10 mL of 0.1 N NaOH and homogenize.
 - Allow the homogenate to settle for 1 hour at room temperature.
- Spectrophotometry:
 - Transfer 1 mL of the supernatant to a new tube and add 0.5 mL of 20% trichloroacetic acid to precipitate proteins.
 - Centrifuge at 3000 rpm for 20 minutes.
 - Add 1 mL of the supernatant to 1 mL of 0.5 N NaOH.
 - Measure the absorbance at 560 nm.
- Calculation:
 - A standard curve is generated using known concentrations of phenol red.
 - Gastric emptying is calculated as: $100 - [(\text{absorbance of stomach sample} / \text{absorbance of standard at time 0}) \times 100]$.

A non-invasive alternative is the [^{13}C]-octanoic acid breath test, which allows for longitudinal studies in the same animal.[\[15\]](#)[\[16\]](#)

Protocol 5: Pancreatic Enzyme Secretion Assay (Amylase)

This ex vivo assay measures the secretion of amylase from isolated pancreatic acini.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

- Isolation of Pancreatic Acini:
 - Euthanize the mouse and surgically remove the pancreas.
 - Digest the pancreas with collagenase in a Krebs-Ringer bicarbonate HEPES (KRBH) buffer.
 - Gently triturate the tissue to release the acini.
 - Filter and wash the acini to remove undigested tissue and debris.
- Stimulation:
 - Resuspend the acini in fresh KRBH buffer.
 - Aliquot the acini into separate tubes.
 - Add the test compound, a positive control (e.g., carbachol), or vehicle to the tubes.
 - Incubate at 37°C for 30 minutes in a shaking water bath.
- Amylase Measurement:
 - Centrifuge the tubes to pellet the acini.
 - Collect the supernatant, which contains the secreted amylase.
 - Lyse the acini in the pellet to measure the total amylase content.
 - Measure amylase activity in both the supernatant and the lysate using a commercially available kit.

- Data Analysis:
 - Express amylase secretion as a percentage of the total amylase content. A CCK1 receptor agonist is expected to stimulate amylase secretion in acini from WT mice but not from CCK1 KO mice.

Data Presentation and Interpretation

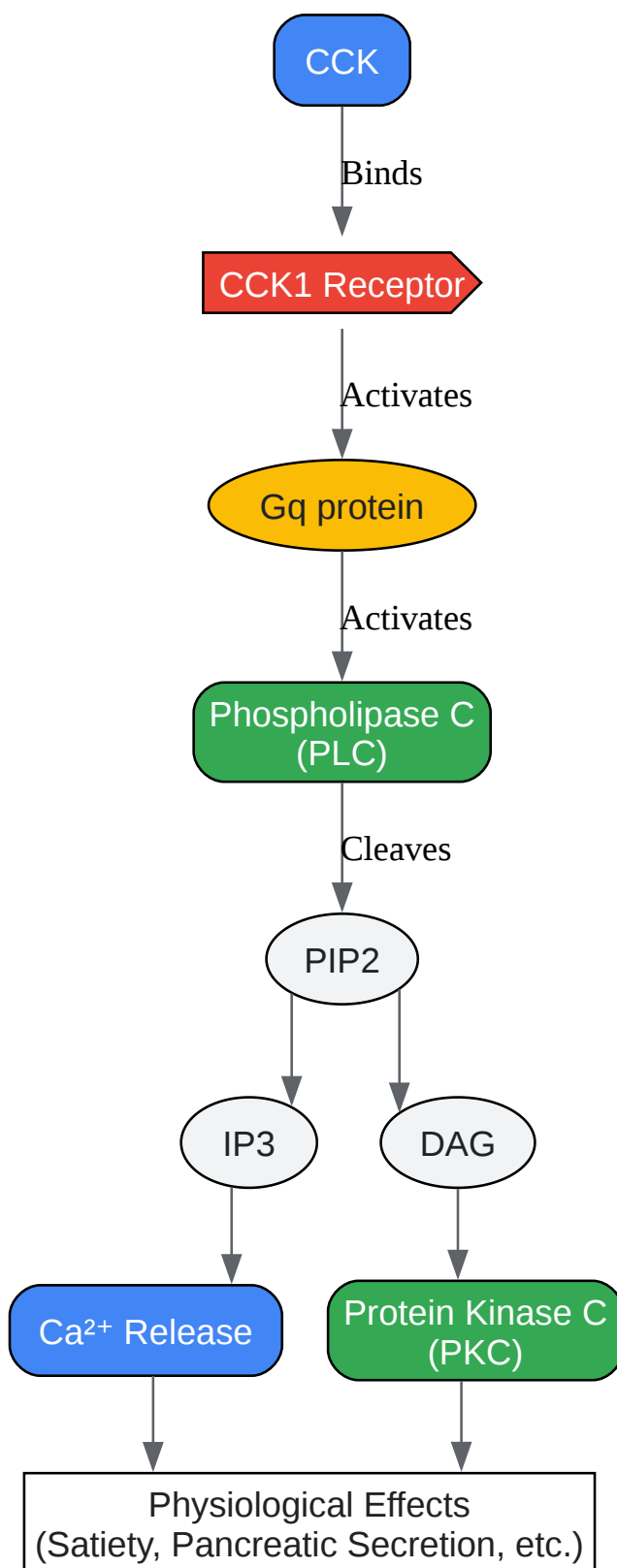
Quantitative data should be summarized in tables and graphs for clear comparison between experimental groups. Statistical analysis, such as t-tests or ANOVA followed by post-hoc tests, should be used to determine the significance of any observed differences.

Table 2: Expected Outcomes of a CCK1 Receptor Agonist Study

Assay	Wild-Type + Vehicle	Wild-Type + Agonist	Knockout + Vehicle	Knockout + Agonist
Food Intake	Baseline	Decreased	Baseline	No change
BSS (Time to Rest)	Baseline	Decreased	Baseline	No change
Gastric Emptying	Baseline	Delayed	Baseline	No change
Amylase Secretion	Baseline	Increased	Baseline	No change

CCK1 Receptor Signaling Pathway

The CCK1 receptor is a Gq-coupled receptor. Upon ligand binding, it activates phospholipase C (PLC), which leads to the production of inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium, while DAG activates protein kinase C (PKC). This signaling cascade ultimately mediates the physiological effects of CCK.



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Caption: Simplified CCK1 receptor signaling pathway.

Conclusion

CCK1 knockout mice are an indispensable tool in pharmacological research, providing a robust platform for target validation and mechanistic studies. By employing the detailed protocols and experimental design principles outlined in these application notes, researchers can generate high-quality, reproducible data, thereby advancing our understanding of CCK1 receptor pharmacology and facilitating the development of novel therapeutics.

References

- Szewczyk, J. R., & Laudeman, C. (2003). CCK1R agonists: a promising target for the pharmacological treatment of obesity. *Current topics in medicinal chemistry*, 3(8), 837–854.
- Szewczyk, J. R., & Laudeman, C. (2025, August 7). CCK1R Agonists: A Promising Target for the Pharmacological Treatment of Obesity. ResearchGate. Retrieved from [\[Link\]](#)
- Berna, M. J., et al. (2003). Cholecystokinin antagonists: pharmacological and therapeutic potential. *Medicinal research reviews*, 23(5), 616-650.
- Marie-Luce, R., et al. (2019). Magnetic resonance imaging as a non-invasive tool to assess gastric emptying in mice. *Neurogastroenterology & Motility*, 31(10), e13674.
- Wo, J. M., et al. (2002). Determination of gastric emptying in nonobese diabetic mice. *American Journal of Physiology-Gastrointestinal and Liver Physiology*, 282(4), G647-G653.
- Szarka, L. A., & Camilleri, M. (2009). Methods for measurement of gastric motility. *American Journal of Physiology-Gastrointestinal and Liver Physiology*, 296(3), G461-G475.
- Creedon, C. T., et al. (2013). Assessment of Gastric Emptying in Non-obese Diabetic Mice Using a [13C]-octanoic Acid Breath Test. *Journal of visualized experiments : JoVE*, (73), 50301.
- JoVE. (2022, July 1). C13 Octanoic Acid Breath Test : Gastric Emptying | Protocol Preview [Video]. YouTube. Retrieved from [\[Link\]](#)
- Shany, E., et al. (2014). Assessing the Secretory Capacity of Pancreatic Acinar Cells. *Journal of visualized experiments : JoVE*, (90), 51722.
- UCI Office of Research. (n.d.). Breeding Strategies for Maintaining Colonies of Laboratory Mice. Retrieved from [\[Link\]](#)
- The Jackson Laboratory. (n.d.). Protocol 20513 - Cck. Retrieved from [\[Link\]](#)

- de Oliveira, C. V., et al. (2008). Behavioral satiety sequence: an experimental model for studying feeding behavior. *Revista de Nutrição*, 21(6), 749-757.
- JoVE. (2014, February 5). Assessing the Secretory Capacity of Pancreatic Acinar Cells [Video]. JoVE. Retrieved from [\[Link\]](#)
- Research Animal Resources and Compliance (RARC), University of Wisconsin-Madison. (2025, November 26). Mouse Colony Management. Retrieved from [\[Link\]](#)
- Halford, J. C., & Blundell, J. E. (1996). Behavioral satiety sequence (BSS) for the diagnosis of drug action on food intake. *Pharmacology, biochemistry, and behavior*, 54(4), 833–840.
- Case Transgenic and Targeting Facility. (n.d.). Breeding Strategies for Maintaining Colonies of Laboratory Mice. Retrieved from [\[Link\]](#)
- Berna, M. J., et al. (2007). Progress in developing cholecystokinin (CCK)/gastrin receptor ligands which have therapeutic potential. *Current opinion in pharmacology*, 7(6), 583–592.
- University of Kentucky Research. (n.d.). Mouse Breeding Colony Management. Retrieved from [\[Link\]](#)
- NC3Rs. (2020, September 23). Colony management best practice. Retrieved from [\[Link\]](#)
- Kido, Y., et al. (2022).
- Halford, J. C., et al. (2011). Behavioral satiety sequence in a genetic mouse model of obesity: effects of ghrelin receptor ligands. *Behavioural pharmacology*, 22(7), 624–632.
- de Oliveira, C. V., et al. (2008). Behavioral satiety sequence: an experimental model for studying feeding behavior. *SciELO*. Retrieved from [\[Link\]](#)
- The Jackson Laboratory. (2008, May 29). 006367 - CCK-AR KO Strain Details. Retrieved from [\[Link\]](#)
- Cavelti-Weder, C., et al. (2020). Protocol for Studying Reprogramming of Mouse Pancreatic Acinar Cells to β -like Cells. *STAR protocols*, 1(2), 100078.
- The Jackson Laboratory. (n.d.). Genotyping FAQ. Retrieved from [\[Link\]](#)

- Díaz-Urbina, D., et al. (2023). Characterization of the Behavioral Satiety Sequence (BSS) Following the Administration of the Pharmacological Treatments. ResearchGate. Retrieved from [[Link](#)]
- Kido, Y., et al. (2022).
- The Jackson Laboratory. (n.d.). Genotyping Resources. Retrieved from [[Link](#)]
- The Jackson Laboratory. (n.d.). Finding & Using JAX Genotyping Protocols. Retrieved from [[Link](#)]

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Sources

- 1. Cholecystokinin antagonists: pharmacological and therapeutic potential - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. CCK1R agonists: a promising target for the pharmacological treatment of obesity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. 006367 - CCK-AR KO Strain Details [jax.org]
- 5. Mouse Colony Management | Research Animal Resources and Compliance | University of Wisconsin-Madison [rarc.wisc.edu]
- 6. research.uci.edu [research.uci.edu]
- 7. research.uky.edu [research.uky.edu]
- 8. Protocol 20513 - Cck^{tm1.1(cre)Zjh} [jax.org]
- 9. Genotyping FAQ | The Jackson Laboratory [jax.org]
- 10. Genotyping Resources | The Jackson Laboratory [jax.org]
- 11. Finding & Using Genotyping Protocols | The Jackson Laboratory [jax.org]
- 12. researchgate.net [researchgate.net]

- 13. Behavioral satiety sequence (BSS) for the diagnosis of drug action on food intake - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. scielo.br [scielo.br]
- 15. journals.physiology.org [journals.physiology.org]
- 16. Assessment of Gastric Emptying in Non-obese Diabetic Mice Using a [13C]-octanoic Acid Breath Test - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Assessing the Secretory Capacity of Pancreatic Acinar Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Video: Assessing the Secretory Capacity of Pancreatic Acinar Cells [jove.com]
- 19. Establishment of an enzyme-linked immunosorbent assay for mouse pancreatic polypeptide clarifies the regulatory mechanism of its secretion from pancreatic γ cells - PMC [pmc.ncbi.nlm.nih.gov]
- 20. journals.plos.org [journals.plos.org]
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